

A Comprehensive Technical Guide to N-Phenylphthalimide (CAS 520-03-6)

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Compound of Interest

Compound Name: *N-Phenylphthalimide*

Cat. No.: *B1217360*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the characterization data, experimental protocols, and potential applications of **N-Phenylphthalimide**, a key chemical intermediate in organic synthesis and medicinal chemistry.

Core Chemical and Physical Properties

N-Phenylphthalimide is a solid, crystalline compound at room temperature, appearing as a white powder.[1][2] It is composed of a phthalimide core where the nitrogen atom is substituted with a phenyl group.[3]

Table 1: Physicochemical Properties of **N-Phenylphthalimide**

Property	Value	Source(s)
CAS Number	520-03-6	[2][4]
Molecular Formula	C ₁₄ H ₉ NO ₂	[1][2][3][4]
Molecular Weight	223.23 g/mol	[2][3][4]
Appearance	White crystalline powder	[1][2]
Melting Point	204-207 °C	[2][3][4]
162-165 °C	[1]	
Boiling Point	360-370 °C	[1]
Water Solubility	295 mg/L at 25 °C	[1]
Organic Solvent Solubility	Soluble in ethanol and acetone	[1]
pKa (Predicted)	-0.54 ± 0.20	[1]

Spectroscopic and Crystallographic Characterization

Detailed spectroscopic analysis is crucial for the unambiguous identification and quality control of **N-Phenylphthalimide**.

Table 2: Spectroscopic Data for **N-Phenylphthalimide**

Technique	Data	Source(s)
^1H NMR (CDCl_3)	δ 7.79–7.96 (m, 4H, Phthalimide protons), δ 7.41–7.51 (m, 5H, Phenyl protons)	[3][5]
^{13}C NMR (CDCl_3)	δ 123.74, 126.6, 128.1, 129.1, 131.7, 167.3 ppm	[3][5]
Mass Spec. (ES/MS)	m/z: 224 $[\text{M}+1]^+$	[6]
Molecular Ion Peak: m/z 223	[7]	
IR Spectroscopy	Data available but specific peak values not detailed in provided abstracts.	[8]

Crystallographic Data: **N-Phenylphthalimide** is known to exist in at least two polymorphic forms.[3]

- Orthorhombic (Pbca): This form exhibits no crystallographically imposed symmetry. The structure is stabilized by C–H \cdots O interactions and π -stacking with an interplanar distance of 3.37 Å.[3]
- Pnma Space Group: This polymorph has molecules arranged in zigzag tapes, also stabilized by C–H \cdots O bonds, with a layered packing structure.[3]

Experimental Protocols

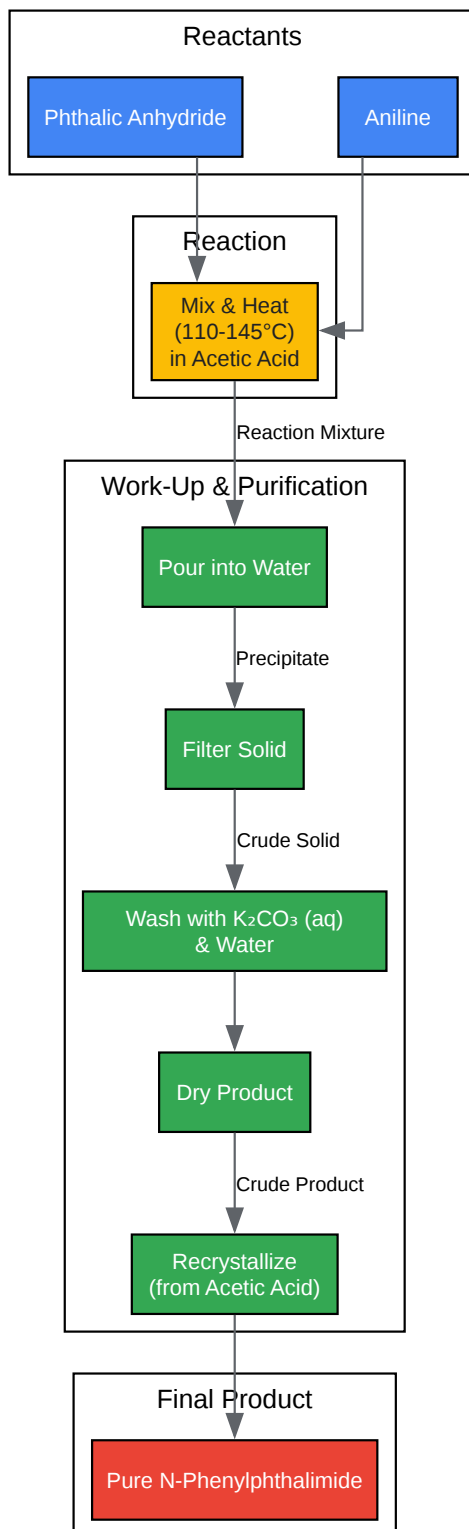
The synthesis of **N-Phenylphthalimide** can be achieved through several established routes. The classical and most direct method involves the condensation of phthalic anhydride with aniline.

Protocol 1: Synthesis from Phthalic Anhydride and Aniline[6]

- Reactants:
 - Phthalic anhydride (10 mmol)

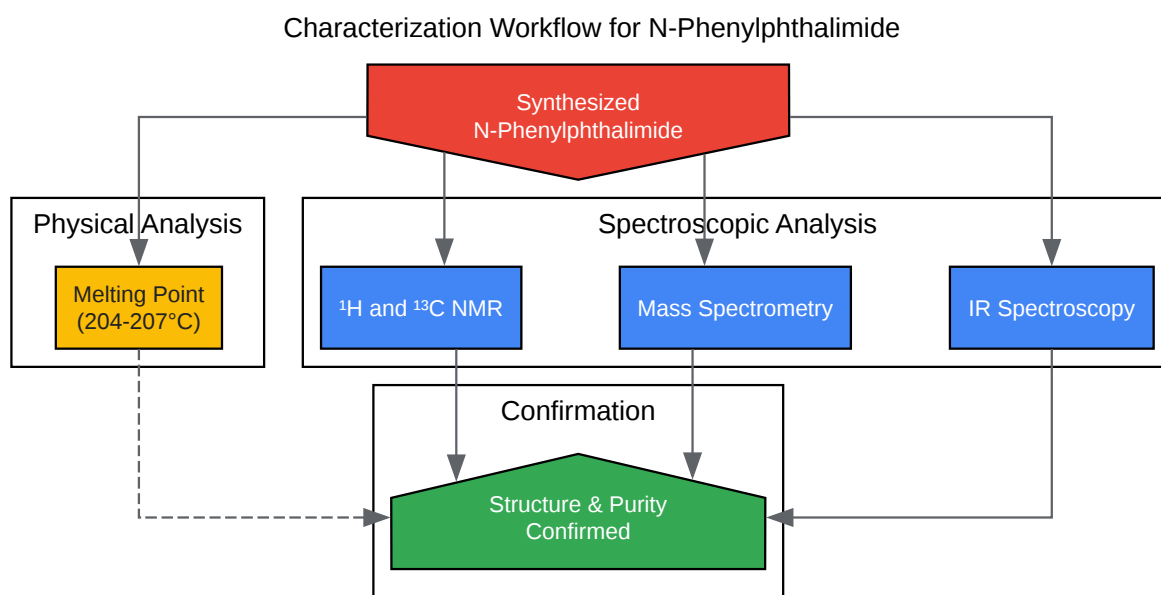
- Aniline (10 mmol)
- Acetic acid (solvent)
- (Optional) Sulphamic acid (10 mol%) as a catalyst to improve yield and reaction time.^[6]
- Procedure:
 - A mixture of phthalic anhydride and aniline is stirred in acetic acid.
 - The mixture is heated to 110-145 °C for a duration ranging from 50 minutes to several hours.^[6]
 - Upon completion, the reaction mixture is poured into water to precipitate the product.
 - The resulting solid is collected by filtration.
 - The crude product is washed with a 10% aqueous potassium carbonate solution, followed by water, and then dried.
- Purification:
 - The crude **N-Phenylphthalimide** can be purified by recrystallization from acetic acid to yield colorless needles.

Synthesis Workflow for N-Phenylphthalimide

[Click to download full resolution via product page](#)Classical synthesis of **N-Phenylphthalimide**.

Characterization and Quality Control Workflow

Confirming the identity and purity of synthesized **N-Phenylphthalimide** is essential. A standard workflow involves a combination of physical and spectroscopic methods.



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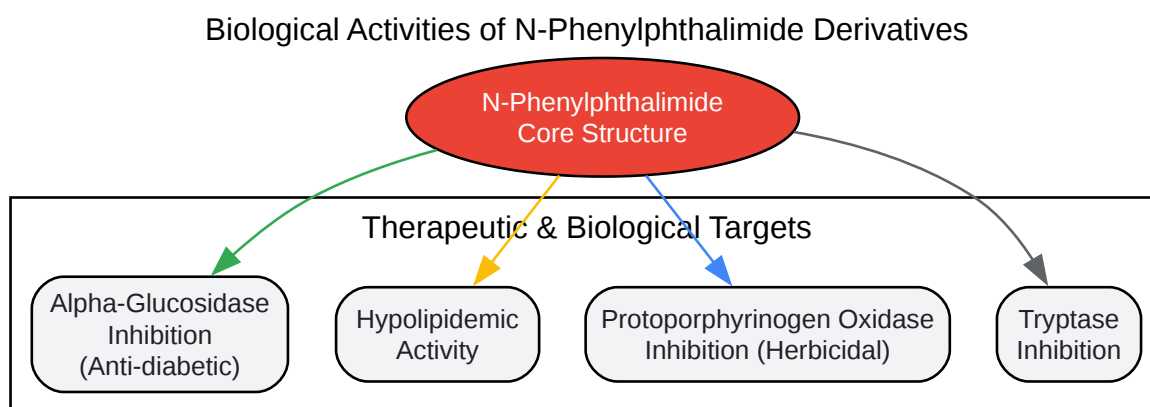
Standard workflow for product characterization.

Biological Activity and Therapeutic Potential

The phthalimide scaffold is recognized as a "privileged structure" in medicinal chemistry, and **N-Phenylphthalimide** derivatives have been explored for a wide range of biological activities. [9]

- Alpha-Glucosidase Inhibition: Certain **N-phenylphthalimide** derivatives have shown potent inhibitory activity against alpha-glucosidase, an enzyme relevant to diabetes management. For instance, N-(2,4-dinitrophenyl)phthalimide was identified as a potent inhibitor of yeast alpha-glucosidase and maltase.[10]

- **Hypolipidemic Activity:** A series of substituted **N-phenylphthalimide** derivatives were investigated for their ability to lower serum cholesterol and triglyceride levels.[11][12] The mechanism appears to involve blocking the de novo synthesis of lipids and accelerating their excretion.[11]
- **Herbicidal Activity:** By targeting the enzyme protoporphyrinogen oxidase (PPO), **N-phenylphthalimide** derivatives have been designed and synthesized as potent herbicides. [13]
- **Other Activities:** The **N-phenylphthalimide** skeleton has also been a foundation for developing tryptase inhibitors and compounds with antimicrobial properties.



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Overview of **N-Phenylphthalimide** derivative applications.

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